

Essential Safety and Operational Guide for Handling RO3201195

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RO3201195

Cat. No.: B15614496

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, operation, and disposal of **RO3201195**, a selective inhibitor of p38 MAP kinase. This document provides immediate access to critical safety protocols and logistical information to ensure a safe and efficient laboratory environment.

Summary of Key Safety and Physical Data

The following table summarizes essential quantitative data for **RO3201195**. While a Safety Data Sheet (SDS) from ChemScene indicates that **RO3201195** is not classified as a hazardous substance or mixture, it is imperative to follow standard laboratory safety protocols.

Property	Value	Source
Chemical Name	RO3201195	ChemScene
CAS Number	249937-52-8	ChemScene
Molecular Formula	C ₁₉ H ₁₈ FN ₃ O ₄	ChemScene
Hazard Classification	Not a hazardous substance or mixture	ChemScene

Personal Protective Equipment (PPE)

Although not classified as hazardous, the following PPE is recommended when handling **RO3201195** to minimize any potential exposure.

PPE Category	Specific Recommendations
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves (e.g., nitrile).
Body Protection	Impervious clothing, such as a laboratory coat.
Respiratory Protection	A suitable respirator is recommended, especially when handling the powder outside of a ventilated enclosure.

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is crucial for the safe handling of **RO3201195** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure a clean and uncluttered workspace.
- All handling of powdered **RO3201195** should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust.
- Have an accessible safety shower and eye wash station.

2. Donning Personal Protective Equipment (PPE):

- Before handling the substance, put on all recommended PPE: safety goggles, protective gloves, and a lab coat.

3. Weighing and Aliquoting:

- Carefully weigh the desired amount of **RO3201195** powder on a calibrated analytical balance within the fume hood.
- Avoid creating dust during transfer. Use appropriate tools such as a spatula.
- If preparing solutions, add the powder to the solvent slowly to prevent splashing.

4. Post-Handling Procedures:

- Securely cap all containers of **RO3201195**.
- Decontaminate the work surface with an appropriate solvent (e.g., 70% ethanol) and wipe clean.
- Properly remove and dispose of gloves.
- Wash hands thoroughly with soap and water after handling is complete.

Disposal Plan

Proper disposal of **RO3201195** and associated waste is essential to maintain a safe laboratory and environment.

1. Waste Segregation:

- Solid Waste: Collect any unused **RO3201195** powder and contaminated consumables (e.g., weigh boats, pipette tips, gloves) in a designated, sealed, and clearly labeled waste container.
- Liquid Waste: Solutions containing **RO3201195** should be collected in a separate, sealed, and labeled liquid waste container.

2. Waste Container Management:

- Ensure all waste containers are compatible with the chemical waste.
- Keep waste containers closed except when adding waste.

- Store waste containers in a designated secondary containment area away from incompatible materials.

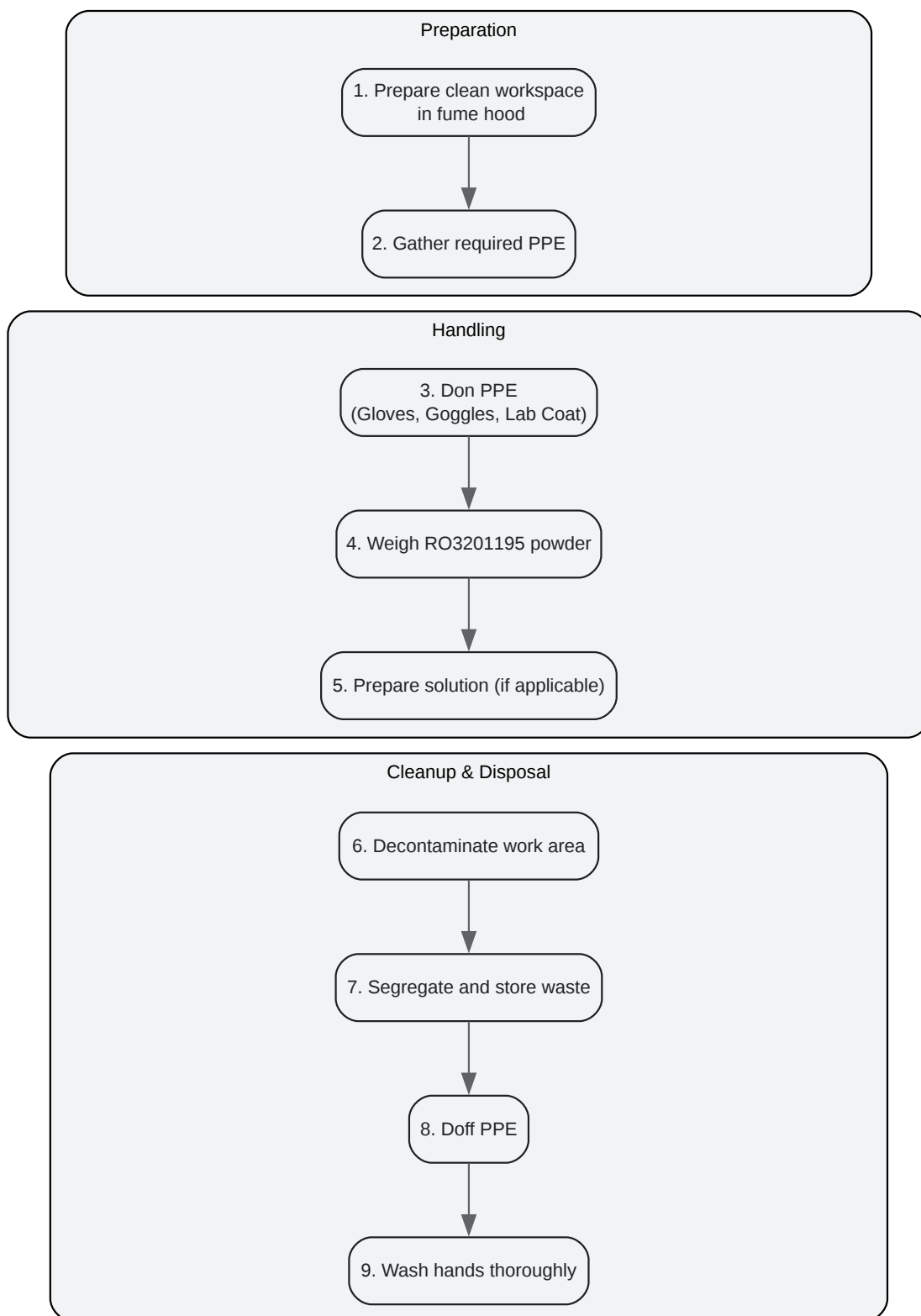
3. Final Disposal:

- Dispose of all waste (solid and liquid) through your institution's hazardous waste management program. Do not dispose of **RO3201195** down the drain or in regular trash.^[1]
^[2]
- Follow all local, state, and federal regulations for chemical waste disposal.

Visualizing Workflows and Pathways

Experimental Workflow for Safe Handling of **RO3201195**

The following diagram outlines the logical flow of operations for safely handling **RO3201195**.

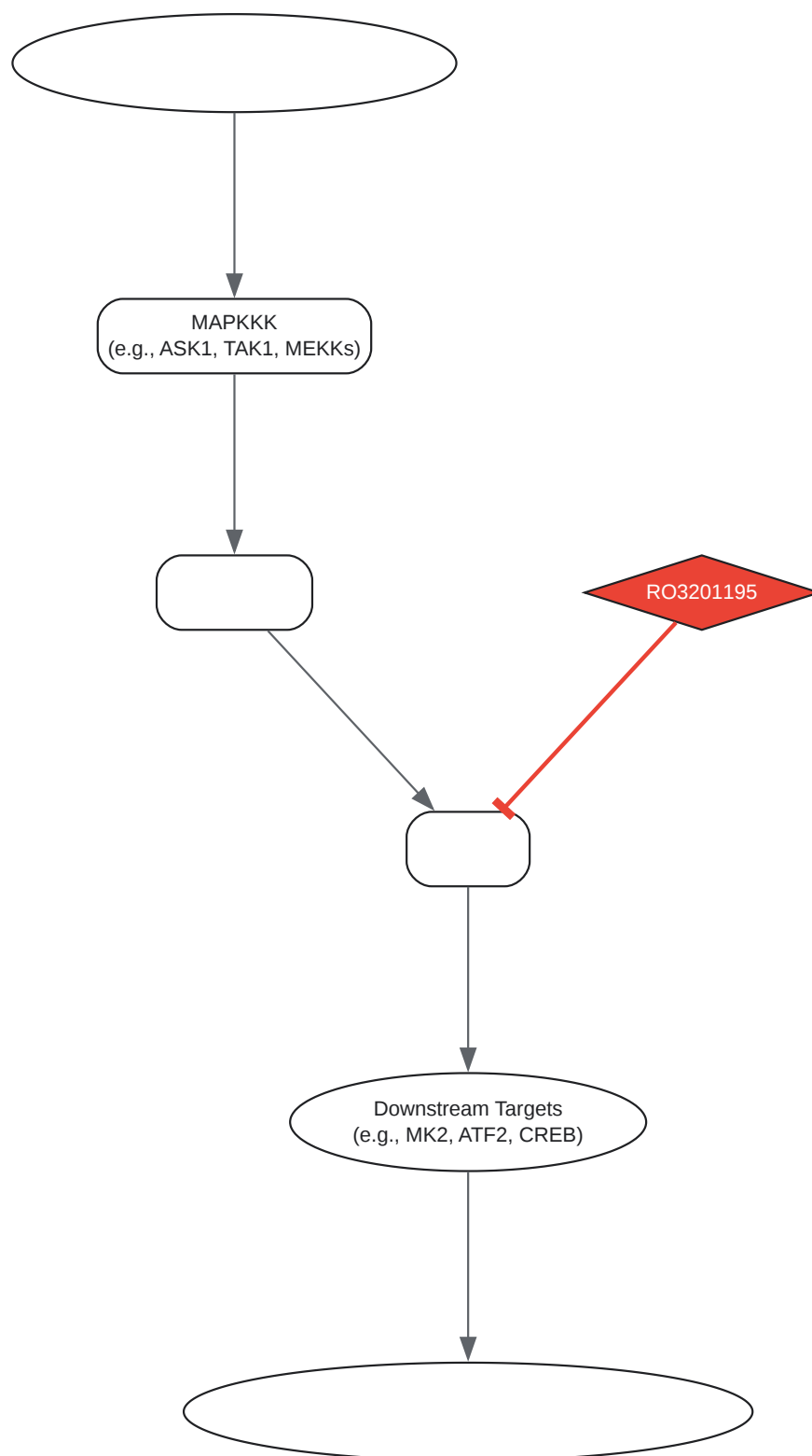


[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for the safe handling of **RO3201195** in a laboratory setting.

RO3201195 and the p38 MAPK Signaling Pathway

RO3201195 is a potent and selective inhibitor of p38 mitogen-activated protein kinase (MAPK). The p38 MAPK signaling pathway is a key cascade involved in cellular responses to stress, inflammation, and other external stimuli. The diagram below illustrates the canonical p38 MAPK signaling pathway, with the point of inhibition by **RO3201195** indicated.



[Click to download full resolution via product page](#)

Caption: The p38 MAPK signaling cascade and the inhibitory action of **RO3201195**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Non-Hazardous Wastes - Recycling - Treatment | Environmental Health and Safety | Oregon State University [ehs.oregonstate.edu]
- 2. sfasu.edu [sfasu.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling RO3201195]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15614496#personal-protective-equipment-for-handling-ro3201195]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

